

2-Phenylpentane: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 2-Phenylpentane

Cat. No.: B179501

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazard information for **2-Phenylpentane** (also known as sec-amylbenzene). The information is intended for use by professionals in research and development who may handle this chemical. All quantitative data are summarized in structured tables, and relevant experimental protocols are detailed.

Chemical and Physical Properties

2-Phenylpentane is a colorless to pale yellow liquid with a characteristic aromatic odor.^[1] It is an alkyl-substituted aromatic hydrocarbon, characterized by its hydrophobic nature due to the presence of a phenyl group and a pentane chain.^[1] This results in low solubility in water but good solubility in organic solvents.^[1]

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆	[1]
Molecular Weight	148.24 g/mol	[1]
CAS Number	2719-52-0	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Aromatic	[1]
Boiling Point	190-192 °C	
Melting Point	-75 °C	
Flash Point	62 °C (144 °F) - closed cup	
Density	0.862 g/cm ³ at 25 °C	
Solubility	Insoluble in water; Soluble in organic solvents	

Hazard Identification and Classification

2-Phenylpentane is classified as a flammable liquid and poses specific hazards to the aquatic environment.

GHS Classification

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Hazardous to the aquatic environment, long-term hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life[1] [2]

Hazard Statements

- H226: Flammable liquid and vapor.

- H413: May cause long lasting harmful effects to aquatic life.[1][2]

Precautionary Statements

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P273: Avoid release to the environment.[1][2]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[1][2]

Toxicological Information

The toxicological data for **2-Phenylpentane** is limited. The primary reported value is the lowest published lethal dose (LDLo) in rats.

Endpoint	Value	Species	Route	Reference
LDLo (Lowest published lethal dose)	10 mL/kg	Rat	Oral	[3]

Toxic Effects Observed at LDLo:

- Lungs, Thorax, or Respiration: Fibrosis (focal), pneumoconiosis, acute pulmonary edema.[4]
- Blood: Hemorrhage.[4]

Potential Health Effects

- Inhalation: High concentrations of vapor may be narcotic.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: Considered a poison by ingestion.[3]

Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **2-Phenylpentane** are not publicly available. However, the following sections describe the standardized OECD (Organisation for Economic Co-operation and Development) guidelines that would typically be followed for such assessments.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- **Principle:** A stepwise procedure is used where a substance is administered orally to a group of animals at a defined dose. The absence or presence of mortality in that group determines the next step.
- **Test Animals:** Typically, young adult rats of a single sex (usually females) are used.
- **Housing and Feeding:** Animals are housed in appropriate cages with controlled temperature and humidity, and have access to standard laboratory diet and drinking water.
- **Dose Preparation:** The test substance is typically administered in a suitable vehicle, such as corn oil.
- **Procedure:**
 - Animals are fasted prior to dosing.
 - The substance is administered in a single dose by gavage.
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
 - Three animals are used in the first step.
 - If no mortality occurs, the next higher dose is used in a new group of three animals.
 - If mortality occurs, the next lower dose is used.

- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Pathology: A gross necropsy is performed on all animals at the end of the study.

Flammability (Based on ASTM D93 - Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester)

This method determines the flash point of petroleum products in a closed cup.

- Principle: A brass test cup is filled with the test specimen and fitted with a cover. The sample is heated and stirred at specified rates. An ignition source is directed into the cup at regular intervals with simultaneous interruption of stirring until a flash is detected.
- Apparatus: Pensky-Martens closed-cup tester.
- Procedure:
 - The sample is placed in the test cup.
 - The cup is heated at a slow, constant rate.
 - The stirrer is operated at a specified speed.
 - At prescribed temperature intervals, a test flame is applied to the vapor space of the cup.
 - The flash point is the lowest temperature at which application of the test flame causes the vapor above the sample to ignite.

Aquatic Toxicity (Based on OECD Guideline 202: Daphnia sp. Acute Immobilisation Test)

This test determines the acute toxicity of a substance to daphnids (*Daphnia magna*).

- Principle: Young daphnids are exposed to the test substance in a range of concentrations for 48 hours. The concentration at which 50% of the daphnids are immobilized (EC50) is

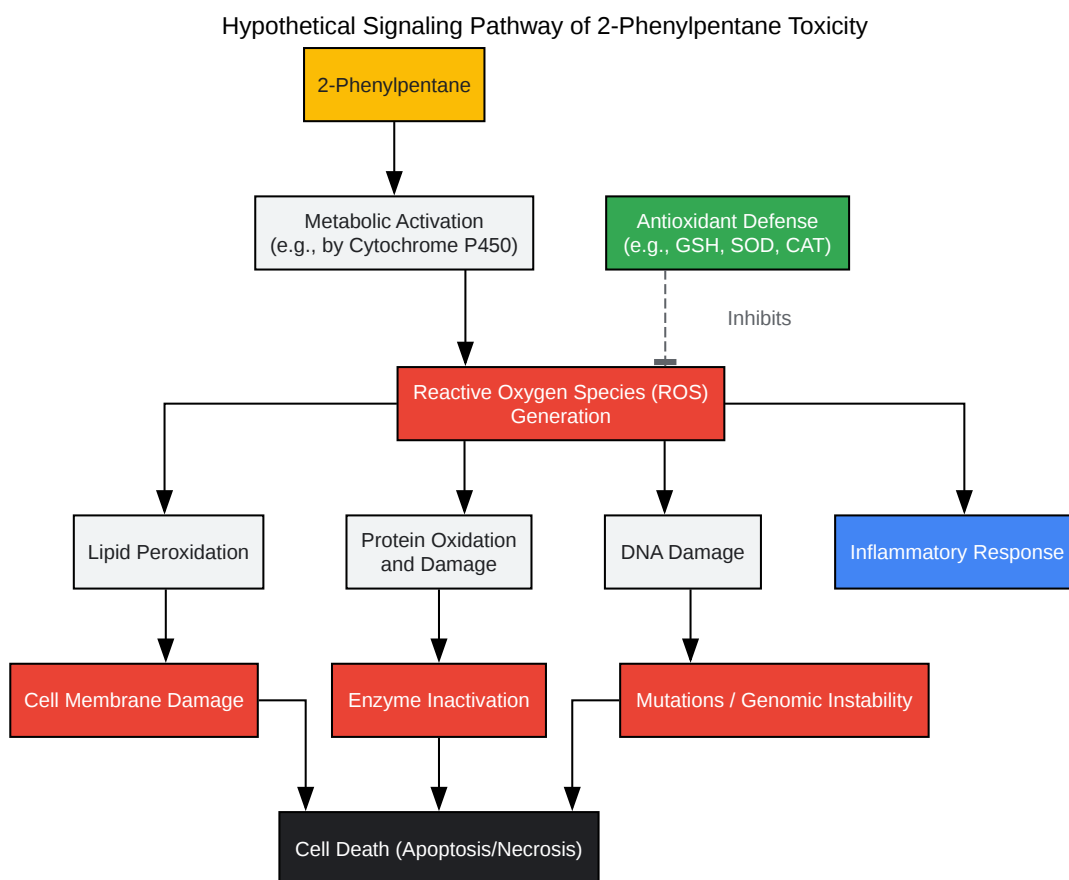
determined.

- Test Organism: *Daphnia magna*, less than 24 hours old at the start of the test.
- Test Conditions: The test is conducted in a defined medium at a constant temperature (e.g., 20 ± 1 °C) with a 16-hour light/8-hour dark cycle.
- Procedure:
 - A series of test concentrations and a control are prepared.
 - Daphnids are placed in the test solutions.
 - Observations are made at 24 and 48 hours to determine the number of immobilized daphnids.
- Data Analysis: The 48-hour EC50 is calculated using statistical methods.

Hypothetical Signaling Pathway of Toxicity

Currently, there is no specific published information on the signaling pathways affected by **2-Phenylpentane**. However, based on the known toxic effects of similar aromatic hydrocarbons and organic solvents, a plausible mechanism of toxicity involves the induction of oxidative stress, leading to cellular damage. Benzene, a related compound, is known to generate reactive oxygen species (ROS) during its metabolism, which can damage cellular components like DNA, proteins, and lipids.^{[5][6]}

The following diagram illustrates a hypothetical signaling pathway for **2-Phenylpentane**-induced cellular toxicity, centered around the generation of oxidative stress.



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Caption: Hypothetical pathway of **2-Phenylpentane** induced cytotoxicity via oxidative stress.

Handling and Storage

- Handling: Handle in a well-ventilated area.[1] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Keep

away from ignition sources.

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep containers tightly closed.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, give them water to drink. Seek immediate medical attention.

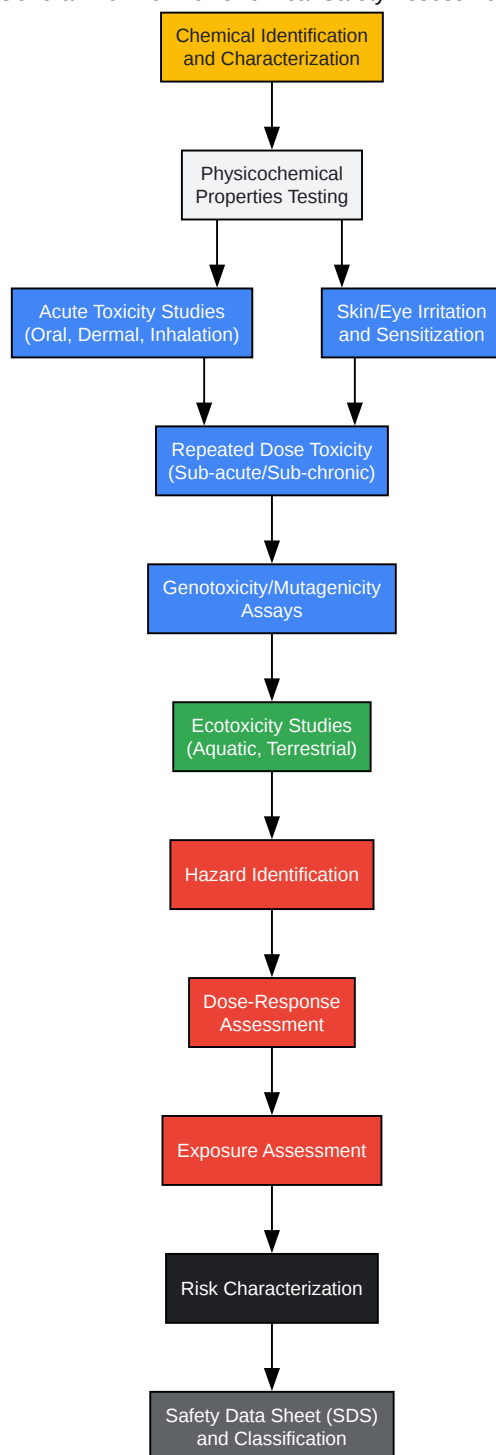
Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Experimental Workflow for Safety Assessment

The following diagram outlines a general workflow for the safety and hazard assessment of a chemical like **2-Phenylpentane**.

General Workflow for Chemical Safety Assessment

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